

Physicochemical Profiling and Synthetic Methodologies of 6-Chloro-2-cyclopropylquinolin-4-amine

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Compound of Interest

Compound Name: 6-Chloro-2-cyclopropylquinolin-4-amine
CAS No.: 1342832-92-1
Cat. No.: B1428902

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Executive Summary

As the landscape of targeted therapeutics evolves, the 4-aminoquinoline scaffold remains a privileged structure, historically foundational in antimalarial treatments and increasingly critical in modern oncology as a kinase inhibitor pharmacophore ([1]). **6-Chloro-2-cyclopropylquinolin-4-amine** represents a highly optimized derivative within this class. By integrating a heavily electron-withdrawing halogen and a sterically unique cycloalkane, this molecule achieves a precise balance of lipophilicity, metabolic stability, and conformational rigidity.

This technical guide provides an in-depth analysis of its physicochemical properties, elucidates the structure-activity relationship (SAR) logic, and establishes a self-validating, scalable synthetic protocol designed for high-fidelity drug development workflows.

Structural and Physicochemical Profiling

The rational design of **6-Chloro-2-cyclopropylquinolin-4-amine** is rooted in the precise manipulation of its electronic and steric environment. Every substituent on the quinoline core dictates its pharmacokinetic behavior and target engagement profile.

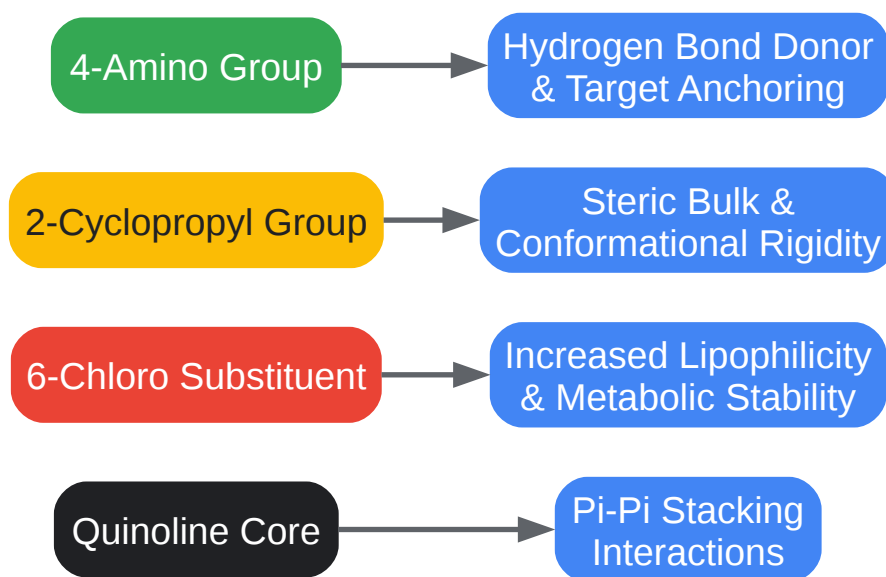
Quantitative Data & Causality Analysis

Property	Value	Causality / Pharmacological Impact
CAS Number	1342832-92-1	Unique identifier for chemical registry and regulatory tracking[2].
Molecular Formula	C ₁₂ H ₁₁ ClN ₂	Defines a low heavy-atom count (15), making it an ideal candidate for fragment-based drug discovery (FBDD)[2].
Molecular Weight	218.68 g/mol	Well below the 500 Da threshold, strictly adhering to Lipinski's Rule of Five to maximize oral bioavailability[2].
Topological Polar Surface Area	~38.9 Å ²	The low TPSA facilitates excellent passive membrane permeability, allowing for potential intracellular or central nervous system (CNS) target engagement.
Hydrogen Bond Donors	1 (Primary Amine)	The 4-amino group acts as a critical hydrogen bond donor, essential for anchoring the molecule to kinase hinge regions or heme propionate groups.
Hydrogen Bond Acceptors	2 (Quinoline N, Amine N)	Modulates target residence time and dictates the molecule's pKa, influencing lysosomal trapping in acidic microenvironments.

Pharmacophore Logic

The introduction of the 6-chloro substituent serves a dual purpose: it blocks a primary site of cytochrome P450-mediated oxidative metabolism, thereby increasing the compound's half-life, and it enhances the overall lipophilicity of the scaffold, driving hydrophobic interactions within target binding pockets ([3]).

Simultaneously, the 2-cyclopropyl group provides significant steric bulk without the rotational entropy penalty associated with linear alkyl chains. This locks the molecule into a favorable conformation, reducing the energetic cost of binding.



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Fig 1: Logical relationship between structural substituents and their pharmacological effects.

Synthetic Methodology: A Self-Validating Protocol

While transition-metal-catalyzed cascades (e.g., Buchwald-Hartwig or Sonogashira couplings) are viable for synthesizing complex quinolines ([4]), the most robust and scalable route to **6-Chloro-2-cyclopropylquinolin-4-amine** utilizes a direct Nucleophilic Aromatic Substitution (S_NAr).

The protocol below is engineered as a self-validating system. Each step includes an in-process control (IPC) to ensure causality between the experimental conditions and the chemical outcome.

Step-by-Step S_NAr Amination Protocol

1. Reagent Preparation & Solvation

- **Action:** Charge a pressure-rated reaction vessel with 4,6-dichloro-2-cyclopropylquinoline (1.0 equivalent) and ammonium acetate (5.0 equivalents). Suspend the mixture in anhydrous N,N-Dimethylformamide (DMF) to achieve a 0.5 M concentration.
- **Causality:** The 4-position of the quinoline ring is highly electrophilic due to the electron-withdrawing nature of the heterocyclic nitrogen and the 6-chloro group. Ammonium acetate is chosen over gaseous ammonia because it acts as both a controlled ammonia surrogate and an in situ buffer, preventing the degradation of the quinoline core. DMF is selected for its high dielectric constant, which stabilizes the polar Meisenheimer complex transition state during the S_NAr mechanism.

2. Thermal Activation & In-Process Control (IPC)

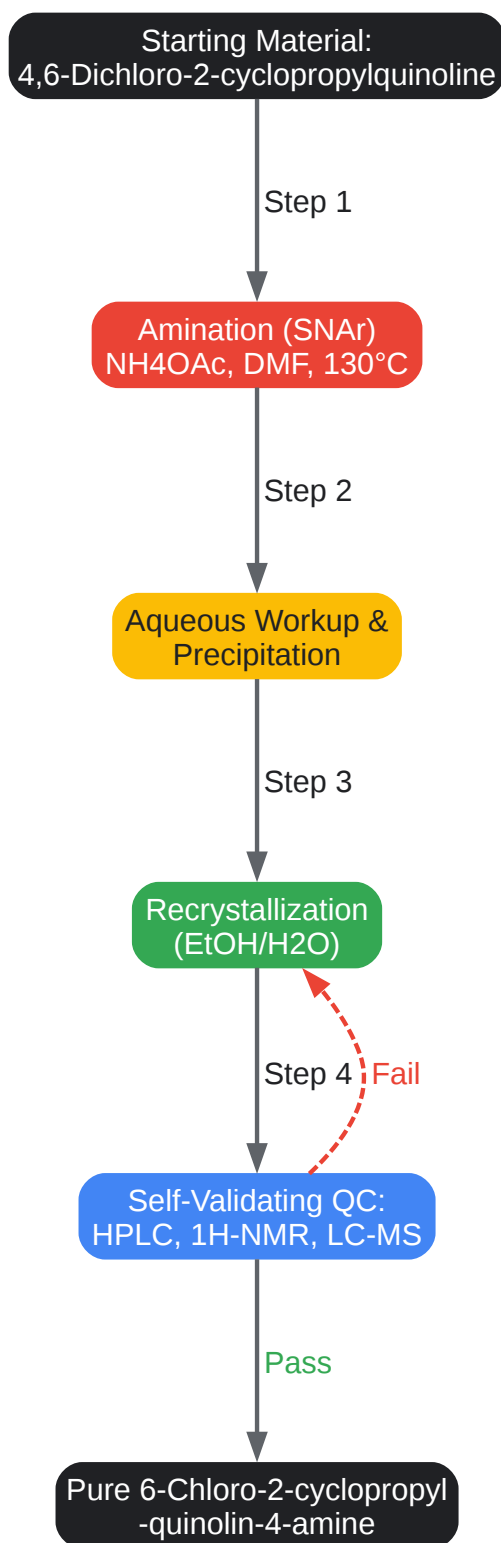
- **Action:** Seal the vessel and heat the reaction mixture to 130°C for 12 hours under continuous stirring.
- **Causality:** The 130°C temperature is critical to overcome the activation energy barrier imposed by the steric hindrance of the adjacent 2-cyclopropyl group.
- **Self-Validation (IPC):** At 10 hours, sample 10 µL of the reaction mixture, dilute in acetonitrile, and analyze via LC-MS. The reaction is validated to proceed to the next step only when the starting material peak (m/z ~238) constitutes <1% of the total ion chromatogram relative to the product peak (m/z ~219).

3. Quench and Selective Precipitation

- **Action:** Cool the mixture to room temperature and pour it slowly into 3 volumes of vigorously stirred, ice-cold deionized water.
- **Causality:** The sudden shift in the solvent's dielectric constant forces the highly lipophilic 4-aminoquinoline product to crash out of solution, while the excess ammonium acetate and DMF remain fully dissolved in the aqueous phase.

4. Isolation and Recrystallization

- Action: Isolate the precipitate via vacuum filtration. Wash the filter cake with cold water (2 x 50 mL). Recrystallize the crude solid from an 80:20 mixture of Ethanol/Water.
- Causality: Ethanol/Water recrystallization exploits the temperature-dependent solubility gradient of the compound, stripping away trace regioisomers and yielding a highly crystalline, pure API-grade solid.



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Fig 2: Self-validating experimental workflow for the synthesis and purification of the target compound.

Analytical Validation Framework

To guarantee the trustworthiness of the synthesized batch, the following orthogonal analytical techniques form a closed-loop validation system:

- High-Performance Liquid Chromatography (HPLC): Run on a standard C18 reverse-phase column using a gradient of Water/Acetonitrile with 0.1% Trifluoroacetic acid (TFA). A single, sharp peak at >99% Area Under Curve (AUC) validates the removal of any 2-amino regioisomeric impurities.
- Liquid Chromatography-Mass Spectrometry (LC-MS, ESI+): The mass spectrum must yield a primary $[M+H]^+$ ion at m/z 219.1. Crucially, the isotopic distribution must display a strict 3:1 ratio between the ^{35}Cl and ^{37}Cl peaks at m/z 219 and 221, self-validating the retention of the critical 6-chloro pharmacophore.
- Nuclear Magnetic Resonance (^1H -NMR, 400 MHz, $\text{DMSO}-d_6$): The spectrum must feature a distinct multiplet at ~1.0–1.2 ppm, confirming the integrity of the cyclopropyl ring. A broad singlet at ~6.8 ppm, which disappears upon D_2O exchange, validates the successful installation of the primary 4-amino group.

References

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